

fustin clinical trial potential based on preclinical data

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Compound Focus: Fustin

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Preclinical Profile of Fustin

Disease Model	Experimental Subject	Key Findings & Efficacy	Dosage	Proposed Mechanisms of Action
Diabetes Mellitus [1]	Rats (High-fat diet & Streptozotocin-induced)	↓ Blood glucose, ↓ triglycerides, ↓ total cholesterol, ↑ HDL, ↓ liver enzymes (ALT, AST), ↑ insulin, ↓ oxidative stress (↑ GSH, SOD, CAT), ↓ inflammation (TNF-α)	50 & 100 mg/kg/day for 42 days	Antioxidant; Anti-inflammatory; Improves lipid and glucose metabolism [1].
Rheumatoid Arthritis [2]	Rats (Adjuvant-Induced)	↓ Hind paw volume, ↓ arthritic score, ↓ pro-inflammatory cytokines (TNF-α, IL-1β, IL-6), ↓ oxidative stress (↑ GSH, SOD, CAT, ↓ MDA)	50 & 100 mg/kg/day for 21 days	Inhibits pro-inflammatory cytokine production; Antioxidant; Modulates the Nrf2 pathway [2].

Detailed Experimental Protocols

For researchers looking to replicate or build upon these studies, here is a detailed breakdown of the methodologies used in the key preclinical studies.

- **Antidiabetic Study Protocol [1]**

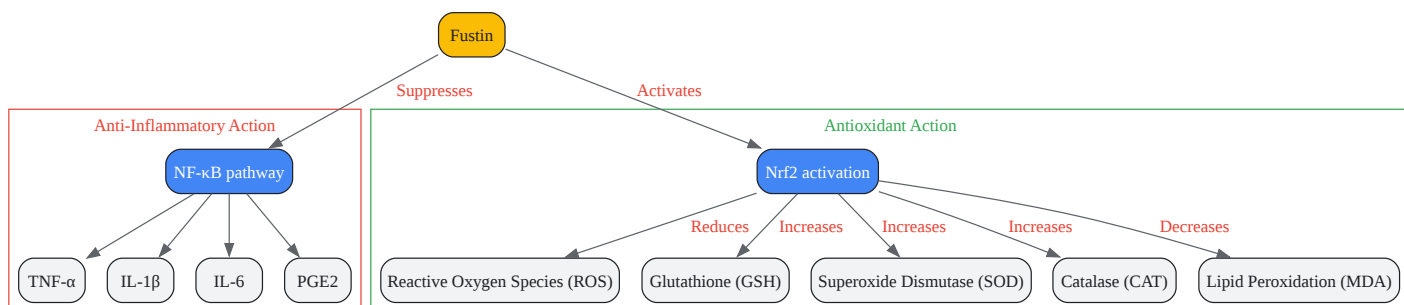
- **Animal Model:** Diabetes was induced in rats with a single dose of streptozotocin (50 mg/kg, intraperitoneal) after feeding a high-fat diet (60% of calories from fat) for 8 weeks.
- **Treatment: Fustin** (50 or 100 mg/kg) or the standard drug glibenclamide (5 mg/kg) was administered orally once daily for 42 days.
- **Data Collection:** Body weight and blood glucose were monitored regularly. On day 42, blood was collected for analysis of lipid profile, insulin, leptin, adiponectin, liver enzymes (ALT, AST), and oxidative stress markers (MDA, GSH, SOD, CAT).

- **Anti-Arthritic Study Protocol [2]**

- **Animal Model:** Arthritis was induced in rats by a single intradermal injection of 0.1 mL Complete Freund's Adjuvant (CFA) into the right hind paw.
- **Treatment: Fustin** (50 or 100 mg/kg/day) was administered orally, dissolved in DMSO, for 21 days.
- **Data Collection:** Hind paw volume and arthritic score were measured at days 7, 14, and 21. On day 22, blood was collected for hematological and cytokine analysis, and tissues were harvested for assessment of oxidative stress and inflammatory markers.

Proposed Signaling Pathways

The preclinical studies suggest that **Fustin's** effects are mediated through the modulation of key signaling pathways involved in inflammation and oxidative stress. The diagram below synthesizes these proposed mechanisms.



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References

1. Ameliorates Elevated Levels of Leptin, Adiponectin, Serum... Fustin [pmc.ncbi.nlm.nih.gov]
2. Protective effect of fustin against adjuvant-induced arthritis through the... [peerj.com]

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